Technical Monograph: 2-(Hydroxymethyl)benzohydrazide

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Compound of Interest	
Compound Name:	*2-(Hydroxymethyl)benzohydrazide*
CAS No.:	*51707-35-8*
Cat. No.:	*B1296696*

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Chemical Identity, Synthetic Pathways, and Reaction Dynamics

Abstract

This technical guide provides a comprehensive analysis of **2-(hydroxymethyl)benzohydrazide**, a critical intermediate in the synthesis of nitrogen-containing heterocycles. While often overshadowed by its cyclized derivative, phthalazin-1(2H)-one, the open-chain hydrazide represents a pivotal "branch point" in organic synthesis, serving as a precursor for Schiff bases, phthalimides, and PARP inhibitor scaffolds. This document details its IUPAC nomenclature, kinetic vs. thermodynamic synthetic control, and self-validating protocols for its isolation and characterization.

Part 1: Chemical Identity & Nomenclature

Nomenclature Standards

The molecule consists of a benzene ring substituted at the ortho positions with a hydrazide group (

) and a hydroxymethyl group (

).

- Common Name: **2-(Hydroxymethyl)benzohydrazide**
- Preferred IUPAC Name (PIN):2-(Hydroxymethyl)benzene-1-carbohydrazide
- CAS Registry Number: 51707-35-8
- SMILES:OCC1=CC=CC=C1C(=O)NN
- Molecular Formula:
- Molecular Weight: 166.18 g/mol

Structural Tautomerism & Stability (The "Cyclization Trap")

Researchers must recognize that **2-(hydroxymethyl)benzohydrazide** is kinetically formed but thermodynamically unstable. In the presence of acid, heat, or prolonged standing, it undergoes intramolecular cyclocondensation to form phthalazin-1(2H)-one.

- Open Chain (Kinetic Product): Soluble in polar protic solvents; characterized by distinct methylene (

) and hydroxyl (

) signals in NMR.
- Cyclized Form (Thermodynamic Product): Highly stable, high-melting solid; formed via the loss of a water molecule.

Key Diagnostic: If your isolated solid has a melting point >180°C, you have likely isolated the cyclized phthalazinone, not the hydrazide.

Part 2: Synthetic Pathways & Reaction Dynamics[1]

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The primary route to **2-(hydroxymethyl)benzohydrazide** involves the nucleophilic ring-opening of phthalide (isobenzofuran-1(3H)-one) by hydrazine hydrate. This reaction is highly sensitive to temperature.

Reaction Mechanism Visualization

The following diagram illustrates the bifurcation between the open-chain hydrazide and the cyclized phthalazinone.

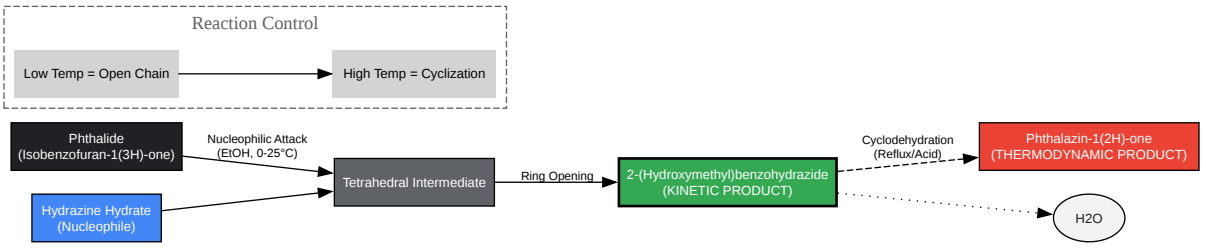

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Figure 1: Reaction pathway showing the kinetic control required to isolate **2-(hydroxymethyl)benzohydrazide** versus the thermodynamic drive toward phthalazinone.

Part 3: Experimental Protocols (Self-Validating Systems)

Protocol A: Synthesis of 2-(Hydroxymethyl)benzohydrazide

Objective: Isolate the open-chain hydrazide without inducing cyclization. Mechanism: Nucleophilic acyl substitution under mild conditions.

Reagents:

- Phthalide (1.0 eq)

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- Hydrazine Hydrate (80% or 99%, 3.0 eq)
- Absolute Ethanol (Solvent)

Step-by-Step Methodology:

- Dissolution: Dissolve 10 mmol of phthalide in 15 mL of absolute ethanol in a round-bottom flask.
- Cryogenic Addition: Cool the solution to 0–5°C using an ice-salt bath.
- Nucleophilic Attack: Add hydrazine hydrate dropwise over 10 minutes. Causality: Slow addition at low temperature prevents localized heating, which would trigger cyclization.
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to room temperature (20–25°C) for 2 hours.
- Monitoring: Check TLC (System: CHCl3:MeOH 9:1). The starting material (phthalide) should disappear.
- Workup:
  - Concentrate the solvent in vacuo at <40°C. Warning: Higher temperatures on the rotovap will drive cyclization.
  - Precipitate the product by adding cold diethyl ether.
  - Filter and dry under vacuum at room temperature.

Validation Criteria:

- IR Spectrum: Look for distinct -OH stretch (broad, ~3300-3400 cm^{-1}) and Hydrazide C=O (~1650 cm^{-1}).[1][2]
- Solubility: The product should be soluble in cold ethanol. If it is insoluble, it has likely cyclized.

Protocol B: Conversion to Phthalazin-1(2H)-one

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Objective: Intentional cyclization for reference or downstream synthesis.

Methodology:

- Take the crude **2-(hydroxymethyl)benzohydrazide** from Protocol A.
- Dissolve in ethanol containing catalytic acetic acid (AcOH).
- Reflux for 3-4 hours.
- Cool to room temperature. The product will precipitate as white needles.
- Melting Point Check: The resulting solid should melt at 183–184°C (Lit. value for phthalazinone).[3][4][5][6][7][8]

Part 4: Data Presentation & Characterization

Comparative Spectroscopic Data

The following table highlights the critical differences between the open-chain target and its cyclized byproduct.

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Feature	2-(Hydroxymethyl)benzohydrazide	Phthalazin-1(2H)-one
State	Solid (Low melting/Hygroscopic)	Crystalline Solid (Needles)
Melting Point	Unstable / Indistinct (Decomposes)	183–184°C
1H NMR (DMSO-d6)	4.60 (s, 2H, -CH2-OH) 9.5 (br, -NHNH2)	8.3 (s, 1H, H-4) 12.6 (s, 1H, NH)
IR (cm^{-1})	3350 (OH), 3300 (NH), 1650 (C=O)	1660 (C=O), 3150 (NH), No OH stretch
Solubility	Soluble in EtOH, MeOH	Sparingly soluble in EtOH, Soluble in DMSO

Applications in Drug Discovery

The **2-(hydroxymethyl)benzohydrazide** scaffold is a versatile building block:

- Schiff Base Formation: Reaction with aldehydes yields hydrazones with antimicrobial activity.
- Phthalimide Synthesis: Can be oxidized to N-aminophthalimides.
- PARP Inhibitors: The cyclized phthalazinone core is the pharmacophore for drugs like Olaparib, used in BRCA-mutated cancer therapies.

References

- Synthesis of Phthalazinone Derivatives: Title: "Synthesis of 4-Substituted Phthalazin-1(2H)-ones from 2-Acylbenzoic Acids." Source: ResearchGate / Thieme Connect. URL:[Link]
- Reaction Mechanisms (Gabriel Synthesis & Hydrazinolysis): Title: "The Gabriel Synthesis: Mechanism and Application." Source: Master Organic Chemistry. URL:[Link]

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- Biological Activity of Benzohydrazides: Title: "2-Hydroxy-N'-(4-fluorobenzoyl)benzohydrazide: Synthesis and Characterization."[1] Source: MDPI (Molbank). URL:[Link]
- Chemical Properties & Safety: Title: "**2-(Hydroxymethyl)benzohydrazide** / Phthalazinone Derivatives Data." Source: PubChem (National Library of Medicine). URL:[Link][6]

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